

Br-2PACz: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: Br-2PACz
CAS No.: 2762888-11-7
Cat. No.: B15995548

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Abstract

Br-2PACz, or (2-(3,6-dibromo-9H-carbazol-9-yl)ethyl)phosphonic acid, is a carbazole-based self-assembled monolayer (SAM) material integral to the advancement of organic electronics, particularly in the fabrication of high-performance perovskite solar cells. Its primary role is as a hole transport layer (HTL), where it significantly enhances device efficiency and longevity. This technical guide provides a comprehensive overview of the current understanding of **Br-2PACz**'s solubility and stability profile, offering a critical resource for its application in research and development. Due to the limited availability of direct quantitative data, this guide also furnishes detailed experimental protocols for the systematic evaluation of these key physicochemical properties.

Physicochemical Properties

A summary of the known physicochemical properties of **Br-2PACz** is presented in Table 1.

Table 1: Physicochemical Properties of **Br-2PACz**

Property	Value
Chemical Name	(2-(3,6-dibromo-9H-carbazol-9-yl)ethyl)phosphonic acid
Synonyms	Br-2PACz
CAS Number	2762888-11-7
Molecular Formula	C ₁₄ H ₁₂ Br ₂ NO ₃ P
Appearance	Solid
Storage Conditions	Store in a dark place under an inert atmosphere at room temperature.

Solubility Profile

Precise quantitative data on the maximum solubility of **Br-2PACz** in a wide range of organic solvents is not extensively documented in publicly available literature. However, its use in the fabrication of optoelectronic devices provides practical insights into its solubility in specific solvents.

Qualitative and Application-Specific Solubility

Br-2PACz is typically applied via solution processing, indicating its solubility in a variety of polar organic solvents. The concentrations used in these applications, while not representing saturation, confirm its solubility to at least these levels under ambient conditions.

Table 2: Application-Specific Solubility of **Br-2PACz**

Solvent	Typical Concentration	Application
Ethanol	1 mM (~0.433 mg/mL) or 1 mg/mL	Solution processing for solar cells[1]
Methanol	1 mM (~0.433 mg/mL)	Solution processing for solar cells[1]
Tetrahydrofuran (THF)	1 mM (~0.433 mg/mL)	Solution processing for solar cells[1]
Isopropanol (IPA)	1 mM (~0.433 mg/mL)	Solution processing for solar cells[1]
Dimethylformamide (DMF)	1 mM (~0.433 mg/mL)	Solution processing for solar cells[1]

Experimental Protocol for Quantitative Solubility Determination

To ascertain the precise solubility limits of **Br-2PACz**, a systematic experimental approach is required. The isothermal shake-flask method is a standard and reliable technique for this purpose.

Objective: To determine the saturation solubility of **Br-2PACz** in a range of relevant organic solvents at various temperatures.

Materials:

- **Br-2PACz** (solid)
- Selected organic solvents (e.g., ethanol, methanol, THF, IPA, DMF, acetonitrile, dichloromethane)
- Scintillation vials or other suitable sealed containers
- Orbital shaker with temperature control
- Analytical balance

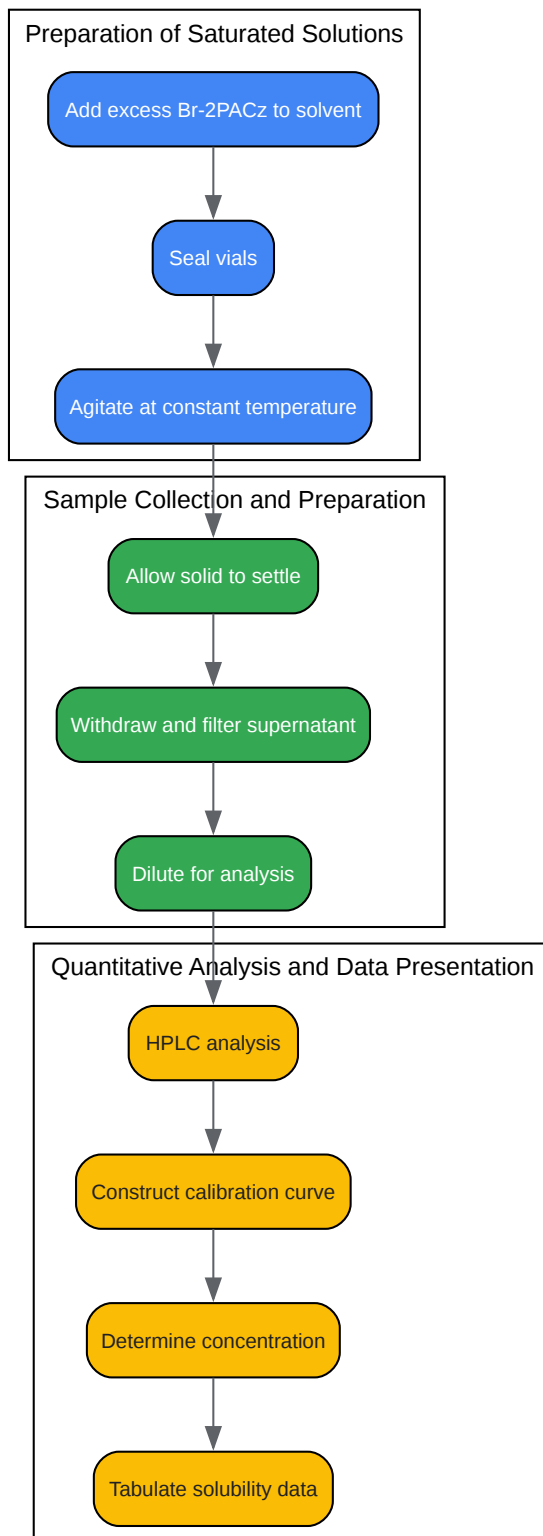
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 μm PTFE)

Methodology:

- Preparation of Saturated Solutions:
 - Add an excess amount of solid **Br-2PACz** to a series of vials, each containing a known volume of a specific solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in an orbital shaker set to a constant temperature (e.g., 25 °C, 40 °C, 60 °C).
 - Agitate the samples for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached. Preliminary experiments can determine the optimal equilibration time.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a sufficient time to allow the excess solid to settle.
 - Carefully withdraw an aliquot of the supernatant using a pre-warmed/cooled syringe to match the experimental temperature.
 - Immediately filter the aliquot through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved solid particles.
 - Record the exact volume of the filtered solution and dilute with an appropriate solvent for analysis.
- Quantitative Analysis:

- Prepare a series of standard solutions of **Br-2PACz** of known concentrations.
- Analyze the standard and sample solutions using a validated HPLC method.
- Construct a calibration curve from the standard solutions.
- Determine the concentration of **Br-2PACz** in the sample solutions from the calibration curve.
- Data Presentation:
 - Express the solubility in units such as mg/mL, g/L, or mol/L.
 - Tabulate the solubility data for each solvent at each temperature.

Experimental Workflow for Solubility Determination

[Click to download full resolution via product page](#)Caption: Workflow for determining the solubility of **Br-2PACz**.

Stability Profile

The stability of **Br-2PACz** is a critical factor for its storage, handling, and performance in electronic devices. While comprehensive stability data is not readily available, information on related compounds and device performance offers valuable insights.

General Stability and Storage

Br-2PACz is a solid that should be stored in a dark, inert atmosphere at room temperature to minimize degradation. The carbazole moiety, in general, is a robust aromatic system. However, the phosphonic acid group and the bromine substituents can influence its reactivity.

Device Stability

In the context of perovskite solar cells, devices incorporating **Br-2PACz** as the HTL have demonstrated significantly improved long-term stability compared to those with standard materials like PEDOT:PSS. For instance, **Br-2PACz**-based devices have been reported to maintain 80% of their initial efficiency after 230 hours of continuous illumination and after being stored in a nitrogen atmosphere for 4224 hours.^[1] This suggests that **Br-2PACz** contributes to a more stable device interface, though it does not directly describe the intrinsic chemical stability of the compound.

Potential Degradation Pathways

Based on the chemistry of the related compound 2PACz and other carbazole derivatives, potential degradation pathways for **Br-2PACz** under stress conditions may include:

- **Photodegradation:** Exposure to light, particularly UV radiation, could potentially lead to the formation of radical species and subsequent degradation of the carbazole core.
- **Thermal Degradation:** High temperatures may cause decomposition, the nature of which would need to be determined experimentally.
- **Hydrolytic Instability:** While phosphonic acids are generally stable, extreme pH conditions could potentially affect the molecule's integrity.

Experimental Protocol for Stability-Indicating Assay

A forced degradation study is essential to understand the intrinsic stability of **Br-2PACz** and to identify potential degradation products.

Objective: To evaluate the stability of **Br-2PACz** under various stress conditions (hydrolytic, oxidative, photolytic, and thermal) and to develop a stability-indicating analytical method.

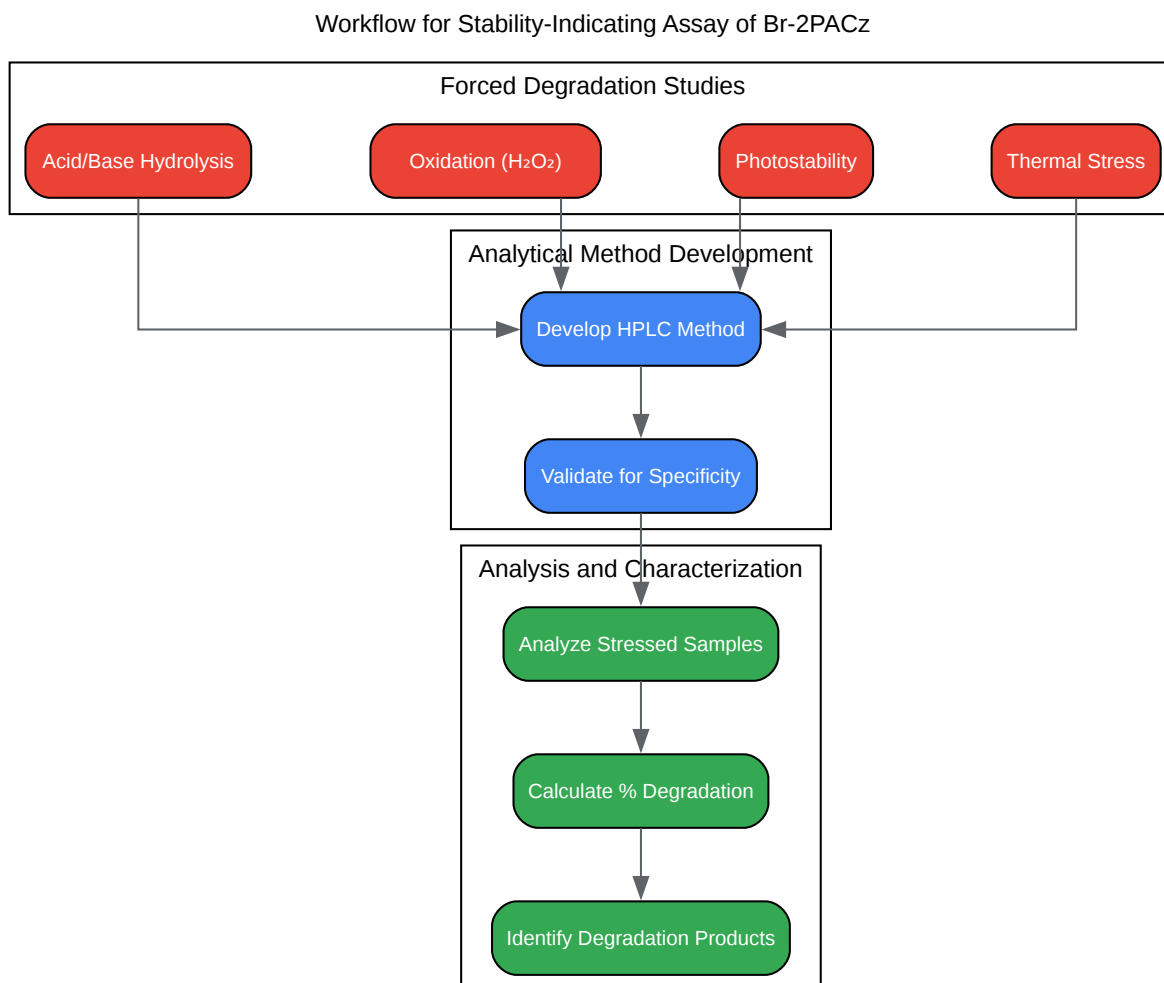
Materials:

- **Br-2PACz** (solid and in solution)
- Hydrochloric acid (HCl) and sodium hydroxide (NaOH) solutions for pH stress
- Hydrogen peroxide (H₂O₂) for oxidative stress
- Photostability chamber
- Oven for thermal stress
- HPLC system with a photodiode array (PDA) or mass spectrometry (MS) detector
- pH meter

Methodology:

- Forced Degradation Studies:
 - Acidic and Basic Hydrolysis: Dissolve **Br-2PACz** in a suitable solvent and treat with HCl (e.g., 0.1 M) and NaOH (e.g., 0.1 M) at room temperature and elevated temperatures (e.g., 60 °C).
 - Oxidation: Treat a solution of **Br-2PACz** with H₂O₂ (e.g., 3%) at room temperature.
 - Photostability: Expose both solid **Br-2PACz** and a solution of the compound to light in a photostability chamber according to ICH Q1B guidelines.
 - Thermal Stress: Expose solid **Br-2PACz** to dry heat in an oven at various temperatures (e.g., 80 °C, 100 °C, 120 °C).

- For all stress conditions, samples should be taken at various time points (e.g., 0, 6, 12, 24 hours).
- Analytical Method Development:
 - Develop an HPLC method capable of separating the intact **Br-2PACz** from all potential degradation products. A gradient elution method with a C18 column is often a good starting point.
 - Use a PDA detector to check for peak purity and to obtain UV spectra of the parent compound and any degradation products. An MS detector can be used for identification of the degradation products.
- Analysis of Stressed Samples:
 - Analyze the samples from the forced degradation studies using the developed stability-indicating HPLC method.
 - Calculate the percentage of degradation for each stress condition.
 - Identify and, if possible, characterize the major degradation products.



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Caption: Workflow for conducting a stability-indicating assay of **Br-2PACz**.

Conclusion

Br-2PACz is a promising material for enhancing the performance and stability of organic electronic devices. While its application-specific solubility is known, a comprehensive quantitative solubility and stability profile is yet to be fully elucidated. The experimental

protocols detailed in this guide provide a robust framework for researchers to systematically characterize these critical parameters. A thorough understanding of the solubility and stability of **Br-2PACz** will enable its optimized use in current applications and facilitate the development of new technologies.

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References

- [1. ossila.com](https://www.ossila.com) [ossila.com]
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